

"Phosphinic acid, sodium salt, monohydrate

CAS number 10039-56-2"

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Compound of Interest

Compound Name: Phosphinic acid, sodium salt, monohydrate

Cat. No.: B152888

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An In-depth Technical Guide to **Phosphinic Acid, Sodium Salt, Monohydrate** (Sodium Hypophosphite) CAS Number: 10039-56-2

Prepared for: Researchers, Scientists, and Drug Development Professionals

Executive Summary

Phosphinic acid, sodium salt, monohydrate, more commonly known as sodium hypophosphite monohydrate (SHP), is a versatile and powerful reducing agent with significant applications across various scientific and industrial domains. While its primary industrial use is in electroless nickel-phosphorus (Ni-P) plating, its utility in modern organic synthesis is rapidly expanding, offering environmentally benign alternatives to traditional reducing agents. This guide provides a comprehensive technical overview of its properties, synthesis, core mechanisms, and key applications, with a focus on protocols and insights relevant to research and development professionals. We will explore its critical role in creating durable metal coatings, its emerging prominence in catalyst-free reductive aminations, and its function as a precursor in the synthesis of valuable organophosphorus compounds.

Compound Profile and Identification

Sodium hypophosphite (NaPO_2H_2 , also known as sodium phosphinate) is the sodium salt of hypophosphorous acid.^[1] It is most commonly supplied and handled as the monohydrate ($\text{NaH}_2\text{PO}_2 \cdot \text{H}_2\text{O}$), a white, odorless, crystalline solid that is highly soluble in water and easily

absorbs moisture from the air.^[1] Its stability, low toxicity, and ease of handling make it a valuable reagent in both laboratory and industrial settings.^[2]

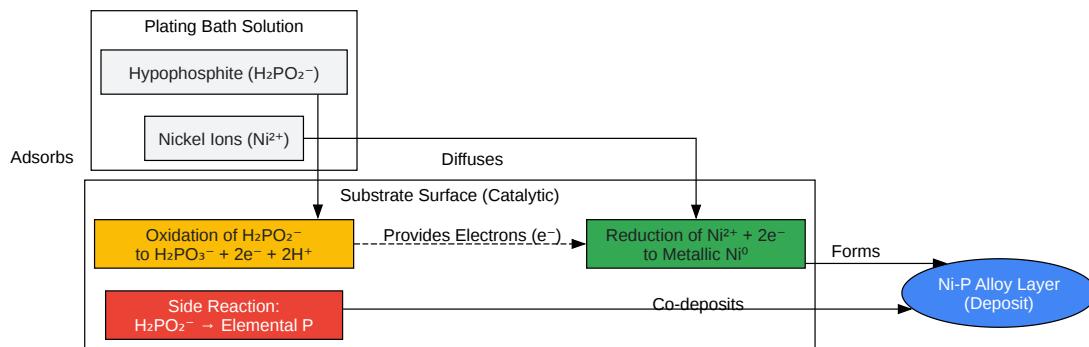
Nomenclature and Physicochemical Properties

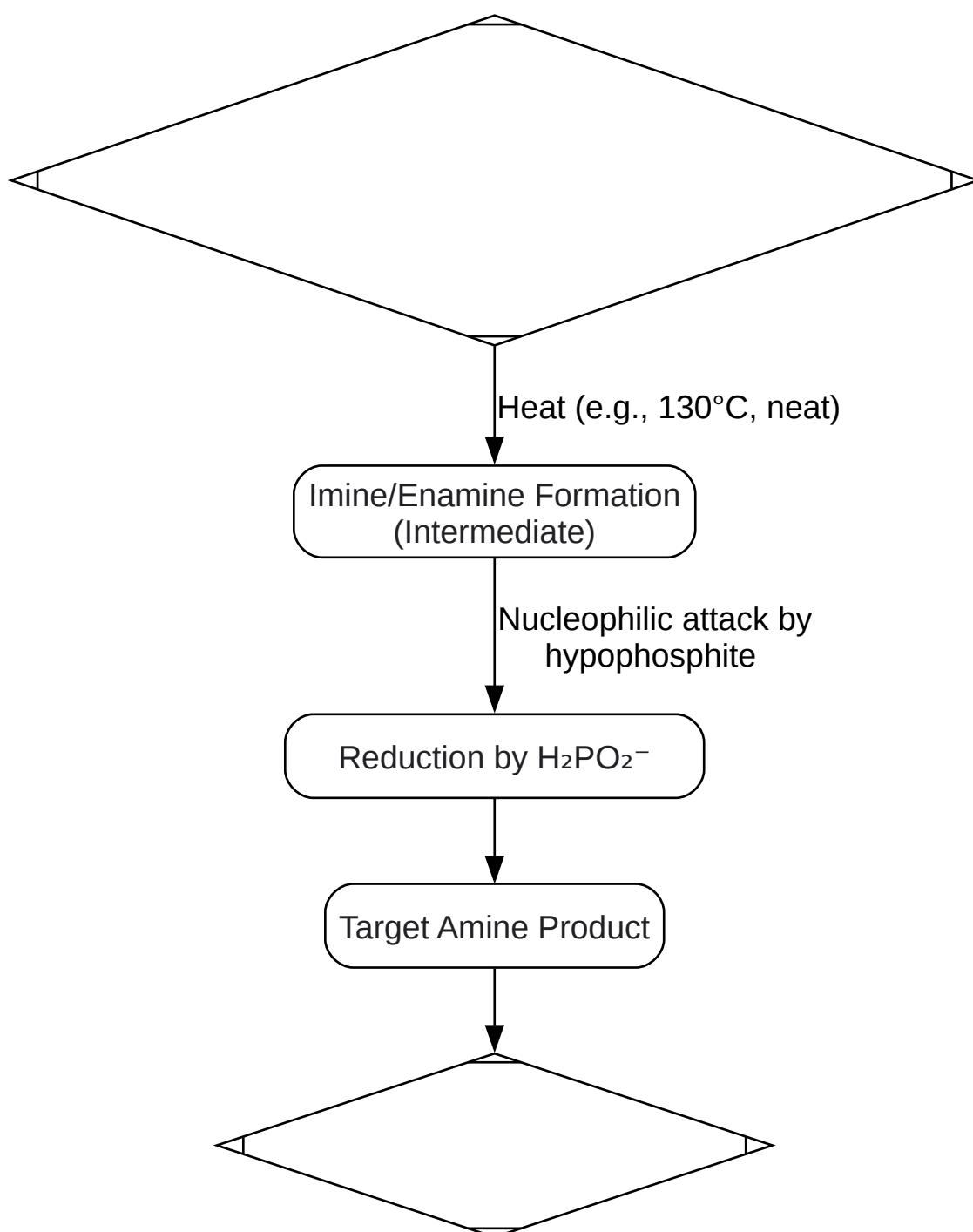
A summary of the key identification and physical properties is provided below.

Property	Value	Reference(s)
CAS Number	10039-56-2	[1][3][4]
Molecular Formula	$\text{NaH}_2\text{PO}_2 \cdot \text{H}_2\text{O}$	[4][5]
Molecular Weight	105.99 g/mol	[1][4][5][6]
Synonyms	Sodium Phosphinate Monohydrate	[1][7][8]
Appearance	White, odorless crystalline powder or chunks	[1][4]
Solubility	Highly soluble in water (~1000 g/L); soluble in ethanol, glycerol, ethylene glycol	[1][4][9]
pH	6.0 - 8.0 (50 g/L solution at 25°C)	[4][6]
Melting Point	Decomposes upon heating (>200°C)	[10]
Hygroscopicity	Highly hygroscopic and deliquescent	

Molecular Structure

The hypophosphite anion $[\text{H}_2\text{PO}_2]^-$ features a central phosphorus atom with two direct P-H bonds, one P=O double bond, and one P-O single bond that forms the ionic bond with the sodium cation. The monohydrate form incorporates one molecule of water into its crystal lattice.





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